

2-Chloro-5-fluorobenzothiazole safety data sheet

Author: BenchChem Technical Support Team. Date: January 2026

Compound of Interest

Compound Name: 2-Chloro-5-fluorobenzothiazole

Cat. No.: B142524

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Technical Guide: 2-Chloro-5-fluorobenzothiazole

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed overview of the chemical properties, safety information, and handling procedures for **2-Chloro-5-fluorobenzothiazole** (CAS No. 154327-27-2). The information is compiled for professionals in research and drug development. This document summarizes available quantitative data, outlines general experimental protocols for handling, and includes a visual workflow for safe laboratory practices. It is important to note that while comprehensive safety classifications are available, specific quantitative toxicological and physical hazard data are limited in publicly accessible resources.

Chemical Identification and Properties

2-Chloro-5-fluorobenzothiazole is a halogenated heterocyclic compound.^[1] Its structure incorporates a benzothiazole core with chloro and fluoro substitutions, making it a potential building block in medicinal and materials chemistry.

Table 1: Chemical Identification

Identifier	Value
CAS Number	154327-27-2
Molecular Formula	C ₇ H ₃ CIFNS
Molecular Weight	187.62 g/mol
IUPAC Name	2-chloro-5-fluoro-1,3-benzothiazole
Synonyms	2-Chloro-5-fluorobenzo[d]thiazole, 2-chloro-5-fluoro-benzothiazole
InChI Key	IHMBREJYLPBYSM-UHFFFAOYSA-N

Table 2: Physical and Chemical Properties

Property	Value	Source
Physical Form	Solid	CymitQuimica
Purity	98%	CymitQuimica
Melting Point	Data not available	N/A
Boiling Point	Data not available	N/A
Solubility	Data not available	N/A
Vapor Pressure	Data not available	N/A
Density	Data not available	N/A

Safety and Hazard Information

2-Chloro-5-fluorobenzothiazole is classified as a hazardous substance. The following hazard and precautionary statements are based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Table 3: GHS Hazard Classification

Code	Hazard Statement
H302	Harmful if swallowed.
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H335	May cause respiratory irritation.

Table 4: GHS Precautionary Statements

Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
P302+P352	IF ON SKIN: Wash with plenty of water.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P501	Dispose of contents/container in accordance with local regulations.

Note: The full list of precautionary statements is extrapolated from the identified hazards. Always refer to the specific Safety Data Sheet (SDS) from your supplier for complete information.

Experimental Protocols

Detailed experimental protocols for **2-Chloro-5-fluorobenzothiazole** are not readily available in the public domain. However, based on its physical form as a solid and its hazard classifications, the following general laboratory procedures for handling similar hazardous

aromatic compounds should be followed. These protocols are adapted from methodologies for synthesizing and handling related benzothiazole derivatives.

3.1. General Handling and Dispensing

- Preparation: All manipulations should be conducted within a certified chemical fume hood to avoid inhalation of dust particles. The work area should be decontaminated before and after use.
- Personal Protective Equipment (PPE): Wear a standard laboratory coat, nitrile gloves (or other chemically resistant gloves), and safety glasses with side shields or chemical splash goggles.
- Dispensing:
 - Use a spatula or powder funnel to transfer the solid material. Avoid creating dust clouds.
 - For weighing, tare a sealed container, add the solid, and re-seal before removing from the balance.
 - If making a solution, add the solid to the solvent slowly while stirring in a closed or partially covered vessel.

3.2. Synthetic Reaction Procedures (General Example)

The synthesis of derivatives from related benzothiazoles often involves reactions in organic solvents.

- Reaction Setup: Assemble glassware in a fume hood. If the reaction is air or moisture sensitive, use oven-dried glassware and conduct the reaction under an inert atmosphere (e.g., nitrogen or argon).
- Reagent Addition: Add **2-Chloro-5-fluorobenzothiazole** to the reaction vessel, followed by the solvent and other reactants. For exothermic reactions, consider cooling the vessel in an ice bath before adding subsequent reagents.

- Monitoring: Monitor the reaction progress using appropriate analytical techniques such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Work-up and Purification: Upon completion, quench the reaction appropriately. Isolate the product through extraction, precipitation, or other standard methods. Purify the crude product using techniques like column chromatography or recrystallization.

3.3. Waste Disposal

- Solid Waste: Collect all contaminated solid waste (e.g., gloves, weighing paper, paper towels) in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **2-Chloro-5-fluorobenzothiazole** in a labeled, sealed container for halogenated organic waste.
- Disposal: All waste must be disposed of through an approved hazardous waste management service, following all local and institutional regulations.

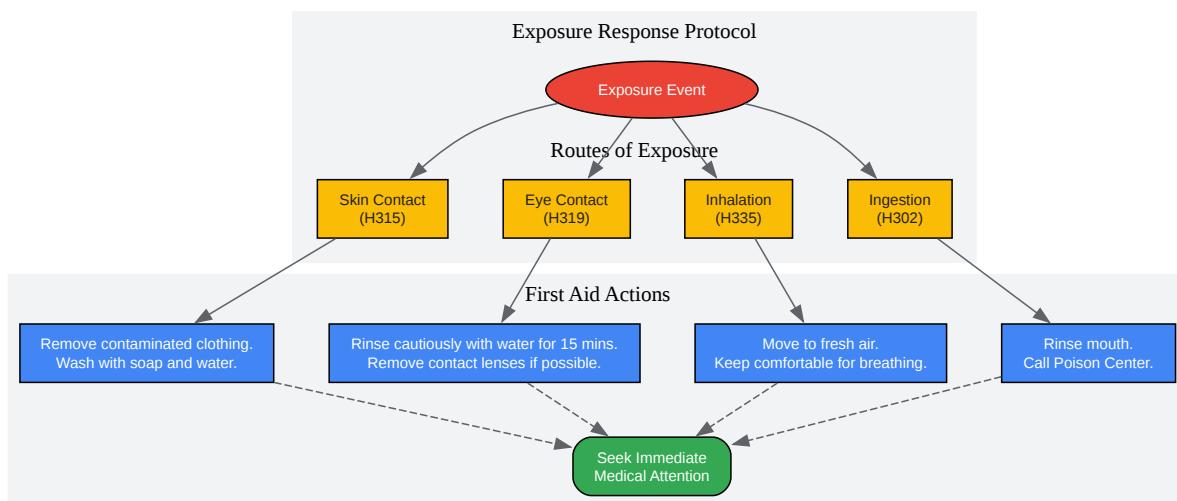
Visual Workflows

The following diagrams illustrate key logical and safety workflows for handling **2-Chloro-5-fluorobenzothiazole**.



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Caption: Safe Handling Workflow for **2-Chloro-5-fluorobenzothiazole**.



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References

- 1. 154327-27-2|2-Chloro-5-fluorobenzo[d]thiazole|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [2-Chloro-5-fluorobenzothiazole safety data sheet]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b142524#2-chloro-5-fluorobenzothiazole-safety-data-sheet>

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